

Technical Guide: NMR Characterization of 4-Acetyl-3-methylpyridine

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Compound of Interest

Compound Name: 4-Acetyl-3-methylpyridine

CAS No.: 82352-00-9

Cat. No.: B1601820

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CAS: 37404-58-9 | FEMA: 3968 | Formula: C₈H₉NO

Executive Summary

This technical guide details the Nuclear Magnetic Resonance (NMR) spectral characteristics of **4-Acetyl-3-methylpyridine** (also known as 3-methyl-4-acetylpyridine). A critical intermediate in the synthesis of bisphosphonate pharmaceuticals (e.g., risedronate) and a recognized flavoring agent (FEMA 3968), this molecule presents a unique spectroscopic challenge due to the steric and electronic interplay between the vicinal acetyl and methyl groups.

This document is designed for analytical chemists and process scientists. It moves beyond simple data listing to explain the causality of the signals, providing a robust, self-validating framework for structural confirmation.

Structural Analysis & Electronic Basis

To accurately interpret the spectrum, one must first model the electronic environment. The pyridine ring acts as a

-deficient heteroaromatic system, while the substituents introduce competing effects:

- Nitrogen Anisotropy: The ring nitrogen exerts a strong deshielding effect on the -protons (H2 and H6), shifting them downfield (>8.0 ppm).
- 4-Acetyl Group (EWG): Through resonance, the carbonyl group withdraws electron density from the ring, particularly deshielding the ortho positions (H3 and H5). However, C3 is substituted.^[1]
- 3-Methyl Group (EDG): This group donates electron density via hyperconjugation.
- Steric Orthogonality: The ortho relationship between the methyl (C3) and acetyl (C4) groups forces the acetyl moiety to rotate out of planarity with the pyridine ring. This reduces the conjugation efficiency of the carbonyl, potentially causing the acetyl methyl protons to appear slightly more upfield than in planar analogs due to reduced anisotropy.

Experimental ¹H NMR Characterization

Solvent: Chloroform-d (

) | Frequency: 300-400 MHz (Recommended)

The proton spectrum is defined by three distinct aromatic signals and two aliphatic singlets. The integration ratio must be 1:1:1:3:3.

Table 1: ¹H NMR Chemical Shift Data

Assignment	Shift (ppm)	Multiplicity	Integration	Coupling (Hz)	Structural Justification
H2	8.55 - 8.65	Singlet (s)	1H	-	-position to Nitrogen; deshielded. Appears as a singlet due to lack of adjacent protons (small possible).
H6	8.45 - 8.55	Doublet (d)	1H		-position to Nitrogen; coupled to H5.
H5	7.40 - 7.55	Doublet (d)	1H		-position; shielded relative to -protons. Coupled to H6.
Acetyl-CH	2.55 - 2.65	Singlet (s)	3H	-	-to-Carbonyl. Typical methyl ketone shift.
Ring-CH	2.40 - 2.50	Singlet (s)	3H	-	Attached directly to aromatic ring. Slightly

shielded
relative to
acetyl methyl.

“

Note on Variability: Chemical shifts in pyridine derivatives are highly concentration-dependent in

due to aggregation. In DMSO-

, signals may shift downfield due to hydrogen bonding with the solvent.

C NMR & 2D Correlation

Confirmation of the structure requires verifying the carbon backbone, particularly the ketone carbonyl and the quaternary carbons.

Table 2: C NMR Chemical Shift Data

Carbon Type	Shift (ppm)	Diagnostic Feature
Carbonyl (C=O)	198.0 - 202.0	Most downfield signal; confirms ketone functionality.
C2 (-CH)	148.0 - 152.0	High intensity CH; correlates to H2 in HSQC.
C6 (-CH)	145.0 - 149.0	High intensity CH; correlates to H6 in HSQC.
C4 (Quaternary)	140.0 - 145.0	Weak intensity; HMBC correlation to Acetyl-CH.
C3 (Quaternary)	130.0 - 135.0	Weak intensity; HMBC correlation to Ring-CH.
C5 (-CH)	120.0 - 125.0	Correlates to H5.
Acetyl-CH	28.0 - 30.0	Aliphatic region.
Ring-CH	18.0 - 21.0	Aliphatic region; typically more upfield than acetyl methyl.

Self-Validating Assignment Protocol

To ensure scientific integrity, do not rely solely on 1D shifts. Use this logic flow to validate the isomer (distinguishing it from 2-acetyl-3-methylpyridine, etc.):

- The H2 Singlet Test: Look for the sharp singlet around 8.6 ppm. If all aromatic protons are doublets or multiplets, the substituent pattern is incorrect (e.g., a 2,3-substitution would show

three coupled protons). The singlet confirms the isolated proton between N and the Methyl group.

- The H5-H6 Coupling: The doublet at ~8.5 ppm (H6) must share a coupling constant (~5 Hz) with the doublet at ~7.5 ppm (H5).
- HMBC Connectivity (The Gold Standard):

- The Acetyl-CH

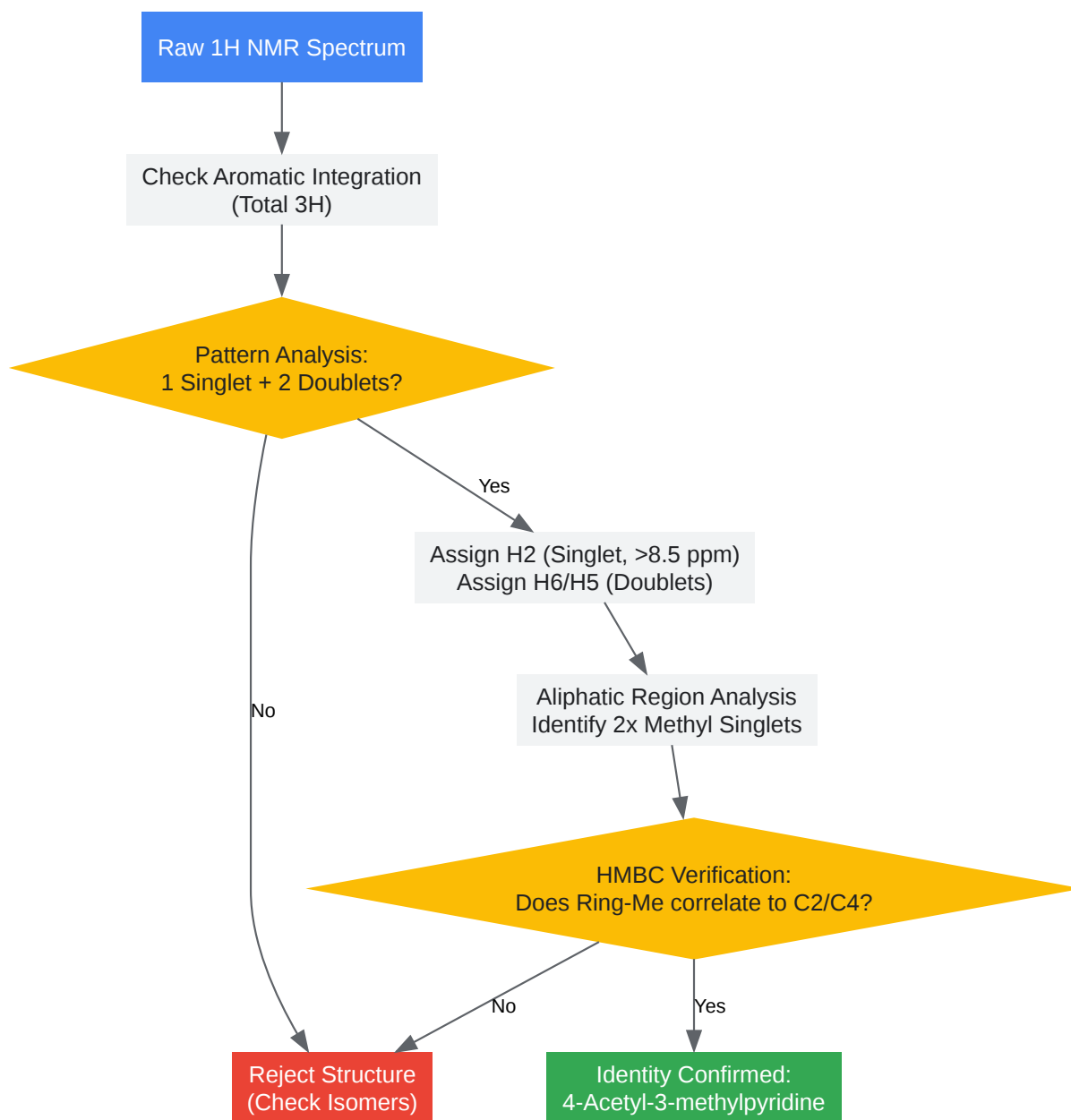
protons must show a long-range correlation to the Carbonyl carbon (~200 ppm).

- The Ring-CH

protons must show a correlation to C2 and C4, but not the carbonyl.

Structural Elucidation Workflow

The following diagram illustrates the logical decision tree for confirming the identity of **4-Acetyl-3-methylpyridine** from raw spectral data.



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Figure 1: Logic flow for the spectroscopic validation of **4-Acetyl-3-methylpyridine**.

Experimental Protocol: Sample Preparation

To reproduce the values cited above and minimize solvent-solute interactions:

- Mass: Weigh 10-15 mg of the sample (liquid or low-melting solid).
- Solvent: Add 0.6 mL of CDCl₃ (99.8% D) containing 0.03% TMS (Tetramethylsilane) as an internal reference.
 - Why TMS? Pyridine derivatives can shift the residual CHCl₃ peak; an internal standard is mandatory.
- Filtration: If the sample appears cloudy (common with hygroscopic pyridines), filter through a small plug of glass wool directly into the NMR tube.
- Acquisition:
 - Pulse Angle: 30°
 - Relaxation Delay (D1):
2.0 seconds (essential for accurate integration of the methyl singlets).
 - Scans: 16 (minimum).

References

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Sources

- [1. NMR Chemical Shifts of Impurities \[sigmaaldrich.com\]](#)
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